

N-Nitrososotalol-d6: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Nitrososotalol-d6*

Cat. No.: *B15556009*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **N-Nitrososotalol-d6**, a deuterated isotopologue of the N-nitroso derivative of Sotalol. Sotalol is a non-selective beta-adrenergic receptor antagonist and a class III antiarrhythmic medication[1]. The presence of N-nitroso compounds as impurities in pharmaceutical products is a significant concern due to their potential genotoxic effects[2]. Stable isotope-labeled compounds like **N-Nitrososotalol-d6** are crucial for use as internal standards in analytical methods to accurately quantify the corresponding unlabeled impurity in drug substances and products.

Chemical and Physical Data

The fundamental properties of **N-Nitrososotalol-d6** are summarized below. This data is essential for analytical method development, handling, and storage of the compound.

Property	Value	References
Chemical Name	N-(4-(1-hydroxy-2-(nitroso(propan-2-yl-1,1,1,3,3,3-d6)amino)ethyl)phenyl)methanesulfonamide	[3]
Synonyms	N-Nitrososotalol-D6	[4]
Molecular Formula	C ₁₂ D ₆ H ₁₃ N ₃ O ₄ S	[4][5]
Molecular Weight	307.40 g/mol	[3][5]
Accurate Mass	307.147	[4][5]
CAS Number	1246820-85-8	[5]
Non-labeled CAS	134720-07-3	[2][3][4][6]
Product Type	Stable Isotope Labelled Impurity	[4][5]
API Family	Sotalol, Sotalol Hydrochloride	[5]
Storage	2-8°C Refrigerator	[2]

Chemical Structure

The chemical structure of **N-Nitrososotalol-d6** consists of a methanesulfonamide group attached to a phenyl ring, which is further substituted with a 1-hydroxy-2-(nitroso-isopropylamino)ethyl side chain. The six deuterium atoms are located on the two methyl groups of the isopropyl moiety.

Caption: Simplified 2D representation of the **N-Nitrososotalol-d6** structure.

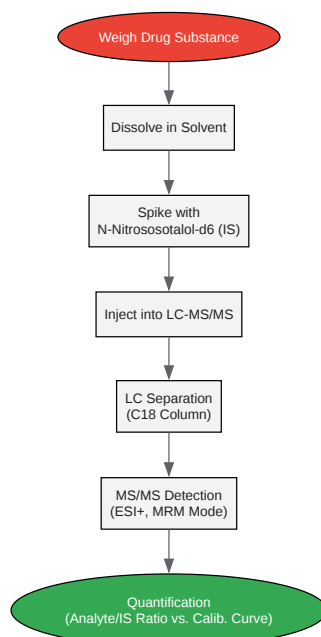
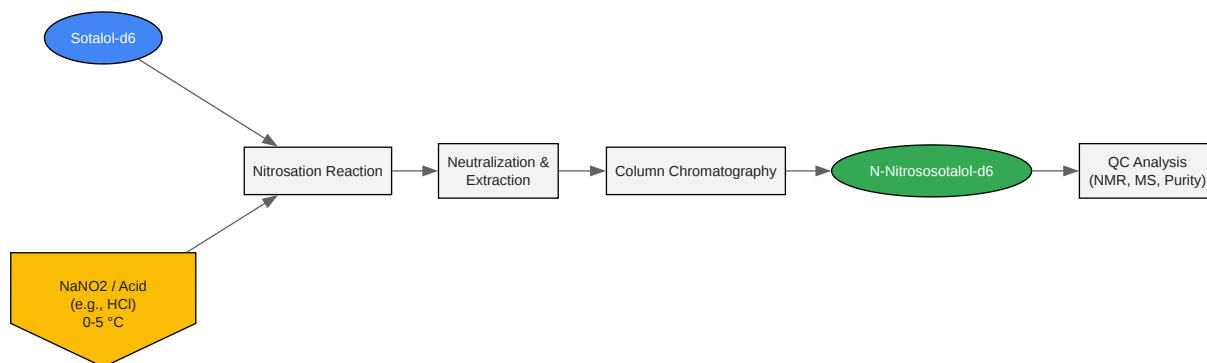
Experimental Protocols

Detailed proprietary synthesis and analytical validation protocols are typically not publicly available from manufacturers. However, based on general chemical principles and common analytical practices for nitrosamines, the following outlines plausible methodologies.

1. Synthesis and Purification (Hypothetical)

N-Nitrososotalol-d6 would likely be synthesized from Sotalol-d6. The key step is the selective N-nitrosation of the secondary amine.

- Starting Material: Sotalol-d6 (CAS 1246912-17-3)[3].
- Nitrosating Agent: A suitable nitrosating agent such as sodium nitrite (NaNO_2) under acidic conditions (e.g., using hydrochloric acid or acetic acid).
- Reaction Conditions: The reaction is typically carried out in an aqueous or mixed aqueous/organic solvent system at a controlled low temperature (e.g., 0-5 °C) to prevent decomposition of the nitrosamine and minimize side reactions.
- Work-up and Purification: After the reaction is complete, the mixture is neutralized. The product is then extracted into an organic solvent (e.g., dichloromethane or ethyl acetate). The crude product is purified using column chromatography (e.g., silica gel) to isolate **N-Nitrososotalol-d6** with high purity.
- Characterization: The final product structure and purity are confirmed using techniques such as ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry (MS).



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